

Myristyl Laurate (CAS No. 22412-97-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Myristyl Laurate

Cat. No.: B1583635

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Abstract

Myristyl Laurate, with the CAS number 22412-97-1, is the ester of myristyl alcohol and lauric acid. This wax ester is a widely utilized ingredient in the cosmetic and personal care industries, primarily functioning as an emollient, surfactant, and texture enhancer. Its biocompatibility and physicochemical properties make it a valuable component in a diverse range of formulations, from skin and hair care to color cosmetics. This technical guide provides an in-depth overview of **Myristyl Laurate**, encompassing its physicochemical characteristics, mechanisms of action, applications, and safety profile. Detailed experimental protocols for its synthesis and performance evaluation are also presented to support research and development activities.

Physicochemical Properties

Myristyl Laurate is a white to yellowish waxy solid at room temperature. Its chemical and physical properties are summarized in the table below.

Property	Value	References
CAS Number	22412-97-1	
Molecular Formula	C ₂₆ H ₅₂ O ₂	
Molecular Weight	396.69 g/mol	
IUPAC Name	tetradecyl dodecanoate	
Synonyms	Myristyl dodecanoate, Tetradecyl laurate, Lauric acid myristyl ester	
Appearance	White to yellowish waxy solid	[1]
Boiling Point	438.7 °C at 760 mmHg	
Melting Point	Not specified in search results	
Density	0.86 g/cm ³	
Solubility	Insoluble in water	[2]
LogP (o/w)	11.994 (estimated)	

Mechanism of Action

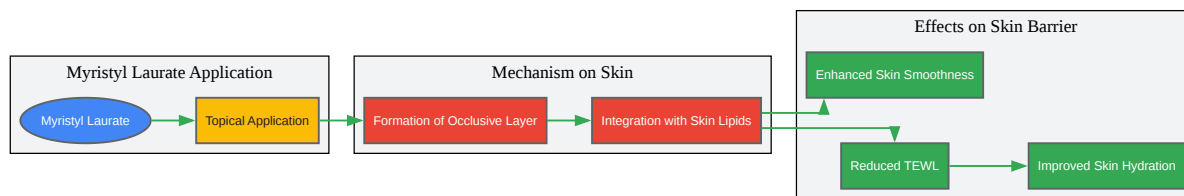
Myristyl Laurate's primary functions in cosmetic and pharmaceutical formulations are as an emollient and a surfactant.

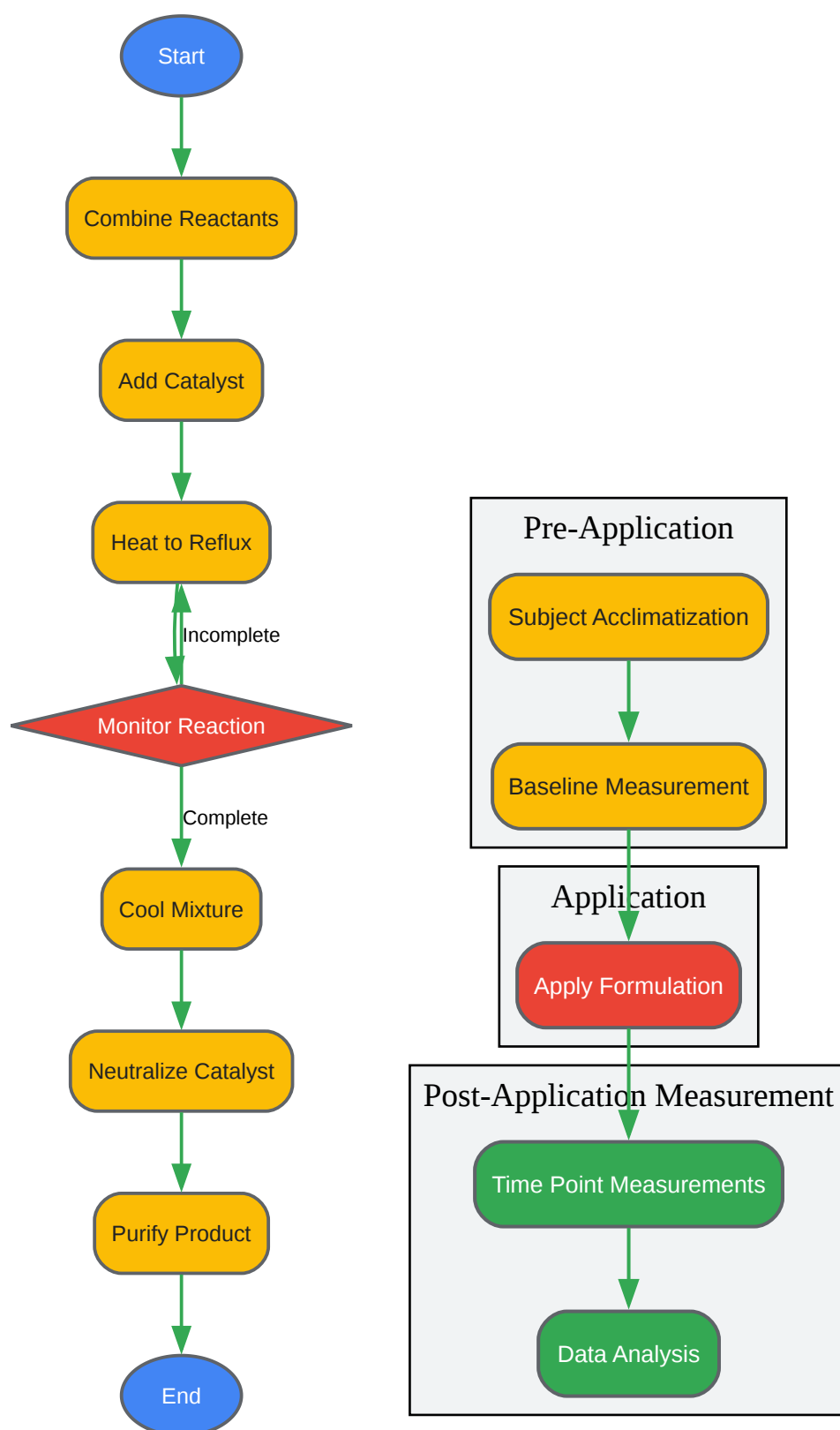
Emolliency and Skin Barrier Function

As a wax ester, **Myristyl Laurate** acts as an emollient, forming a protective, occlusive layer on the skin's surface. This lipid barrier serves two main purposes:

- **Reduces Transepidermal Water Loss (TEWL):** The occlusive film slows the evaporation of water from the stratum corneum, helping to maintain skin hydration.
- **Enhances Skin Smoothness and Softness:** By filling the spaces between corneocytes, **Myristyl Laurate** contributes to a smoother and softer skin texture.

The mechanism involves the integration of this non-polar ester into the lipid matrix of the skin, reinforcing the natural barrier function.





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